

# An In-depth Technical Guide to 3-Butyn-2-one

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## Compound of Interest

Compound Name: **3-Butyn-2-one**

Cat. No.: **B073955**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Butyn-2-one**, a versatile reagent in organic synthesis. The document details its chemical identity, physicochemical properties, key chemical reactions, and illustrative experimental protocols.

## Chemical Identity and Properties

**3-Butyn-2-one**, a terminal acetylenic methyl ketone, is a highly reactive compound utilized in a variety of chemical transformations. Its structure features both a ketone functional group and a terminal alkyne, making it a valuable building block in the synthesis of complex molecules.

IUPAC Name: but-3-yn-2-one<sup>[1][2]</sup> CAS Number: 1423-60-5<sup>[1][3]</sup> Synonyms: Methyl ethynyl ketone, Acetylacetylene, Ethynyl methyl ketone, 1-Butyn-3-one<sup>[2][3][4]</sup>

The key physicochemical properties of **3-Butyn-2-one** are summarized in the table below.

Property	Value	Source
Molecular Formula	C <sub>4</sub> H <sub>4</sub> O	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	68.07 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Clear, colorless to yellow-orange liquid	<a href="#">[5]</a> <a href="#">[6]</a>
Odor	Penetrating, lacrimatory	<a href="#">[5]</a> <a href="#">[6]</a>
Boiling Point	85 °C (lit.)	<a href="#">[5]</a>
Density	0.87 g/mL at 25 °C (lit.)	<a href="#">[5]</a>
Refractive Index	n <sub>20/D</sub> 1.406 (lit.)	<a href="#">[5]</a>
Flash Point	-1 °C (closed cup)	
Solubility	Soluble in water	<a href="#">[5]</a>

## Safety and Handling

**3-Butyn-2-one** is a hazardous chemical and must be handled with appropriate safety precautions in a well-ventilated fume hood.

Hazard Classification	GHS Statements
Flammability	H225: Highly flammable liquid and vapor
Acute Toxicity	H300: Fatal if swallowed
Skin Corrosion/Irritation	H315: Causes skin irritation
Eye Damage/Irritation	H319: Causes serious eye irritation
Specific Target Organ Toxicity	H335: May cause respiratory irritation

Data sourced from PubChem CID 15018.[\[2\]](#)

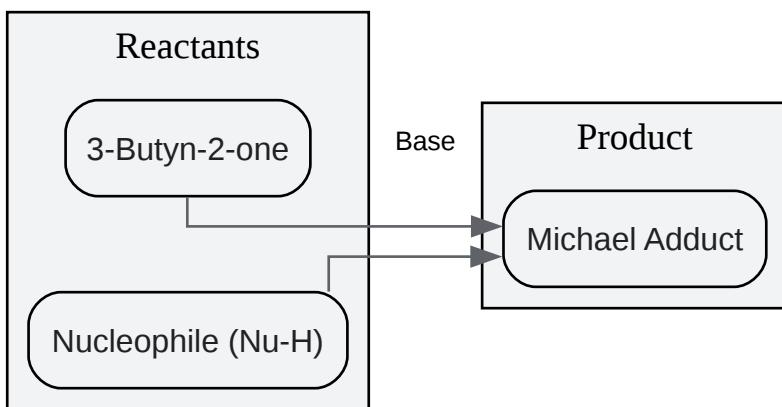
Always wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, when handling this compound.

## Key Chemical Reactions and Applications

**3-Butyn-2-one** is a versatile precursor in organic synthesis, particularly in the formation of heterocyclic compounds and carbon-carbon bonds. Its reactivity is dominated by the electrophilic nature of the double bond and the acidity of the terminal alkyne proton.

One of the most notable reactions involving **3-Butyn-2-one** is the Michael addition. It can undergo a double Michael addition with dinucleophiles to synthesize various nitrogen-containing heterocycles. For instance, its reaction with ortho-tosylamidophenyl malonate, catalyzed by chiral aminophosphines, yields indolines.<sup>[5]</sup> It also reacts with nitrogen-containing tethered diacids to form pipecolic acid derivatives.<sup>[7]</sup>

In the realm of natural product synthesis, **3-Butyn-2-one** was utilized as a starting material in the total synthesis of the clerodane diterpenoid (+/-)-sacacarin.<sup>[5][8]</sup> Furthermore, it serves as a substrate in stereoselective conjugate arylation reactions mediated by gallium(III) chloride to produce (E)- $\alpha,\beta$ -unsaturated ketones.<sup>[5][8]</sup>



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Caption: Generalized scheme of a Michael addition reaction involving **3-Butyn-2-one**.

## Illustrative Experimental Protocols

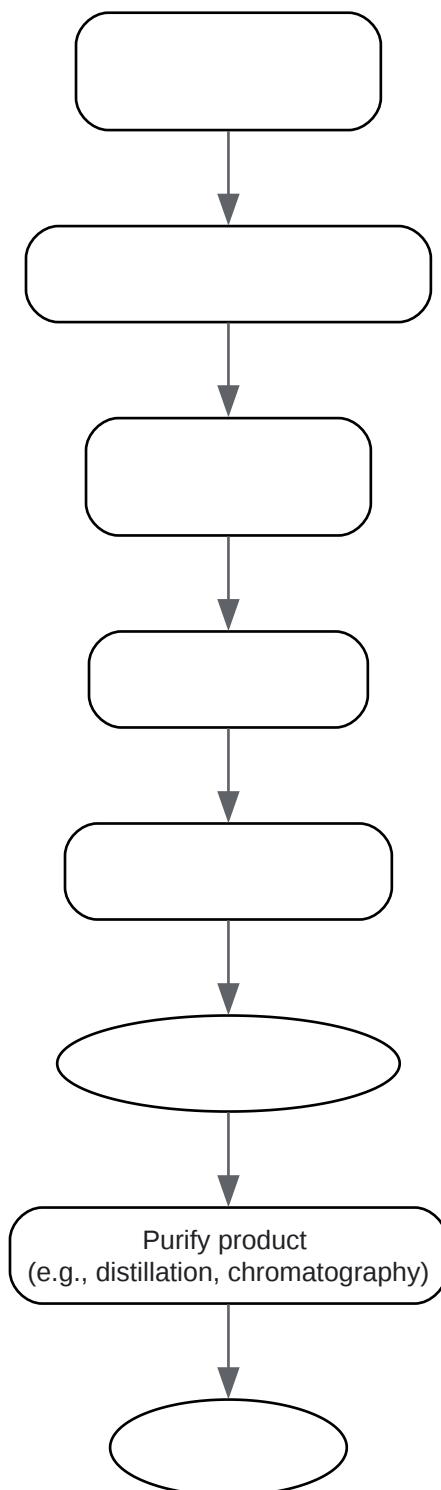
While a specific protocol for the synthesis of **3-Butyn-2-one** is not readily available in the provided search results, the synthesis of a structurally related and synthetically useful derivative, 4-Triisopropylsilyl-**3-butyn-2-one**, is detailed in *Organic Syntheses*. This procedure

illustrates a common transformation that could be relevant to researchers working with similar compounds.

### Synthesis of 4-Triisopropylsilyl-3-butyn-2-one from 4-Triisopropylsilyl-3-butyn-2-ol[9]

- **Reaction Overview:** This protocol describes the oxidation of a secondary propargylic alcohol to the corresponding ynone using manganese dioxide ( $\text{MnO}_2$ ).
- **Materials and Equipment:**
  - 4-Triisopropylsilyl-3-butyn-2-ol
  - Technical grade Manganese Dioxide (85%)
  - Dichloromethane ( $\text{CH}_2\text{Cl}_2$ )
  - Celite
  - Round-bottomed flask
  - Magnetic stir bar
  - Rubber septum with argon inlet
  - Filtration apparatus
- **Procedure:**
  - A flame-dried, 250-mL round-bottomed flask equipped with a magnetic stir bar and a rubber septum is flushed with argon.
  - The flask is charged sequentially with  $\text{CH}_2\text{Cl}_2$  (54 mL), 4-triisopropylsilyl-3-butyn-2-ol (5.8 g, 25.6 mmol), and technical grade  $\text{MnO}_2$  (34.4 g, 336.9 mmol), which is added in one portion.
  - The reaction mixture is stirred at room temperature for 30 minutes.
  - The mixture is then filtered through a short pad of Celite to remove the  $\text{MnO}_2$ .

- The filtrate is concentrated to yield the product.



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Caption: General workflow for the oxidation of an alcohol to a ketone.

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